

Spectroscopic Data of (R)-3-Methylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: (R)-3-Methylmorpholine

Cat. No.: B152330

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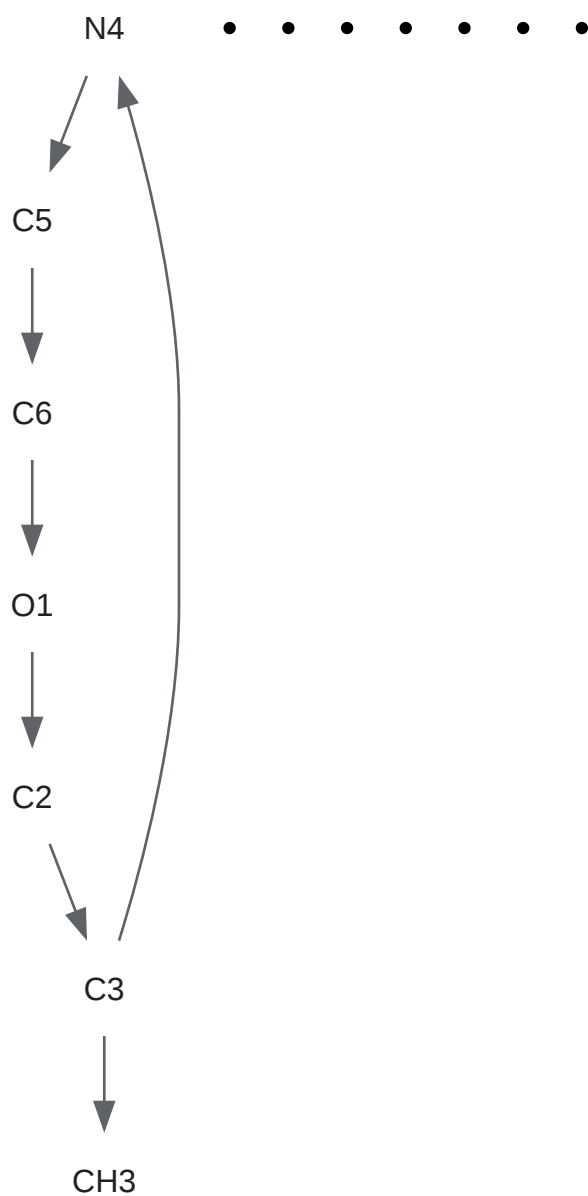
For Researchers, Scientists, and Drug Development Professionals

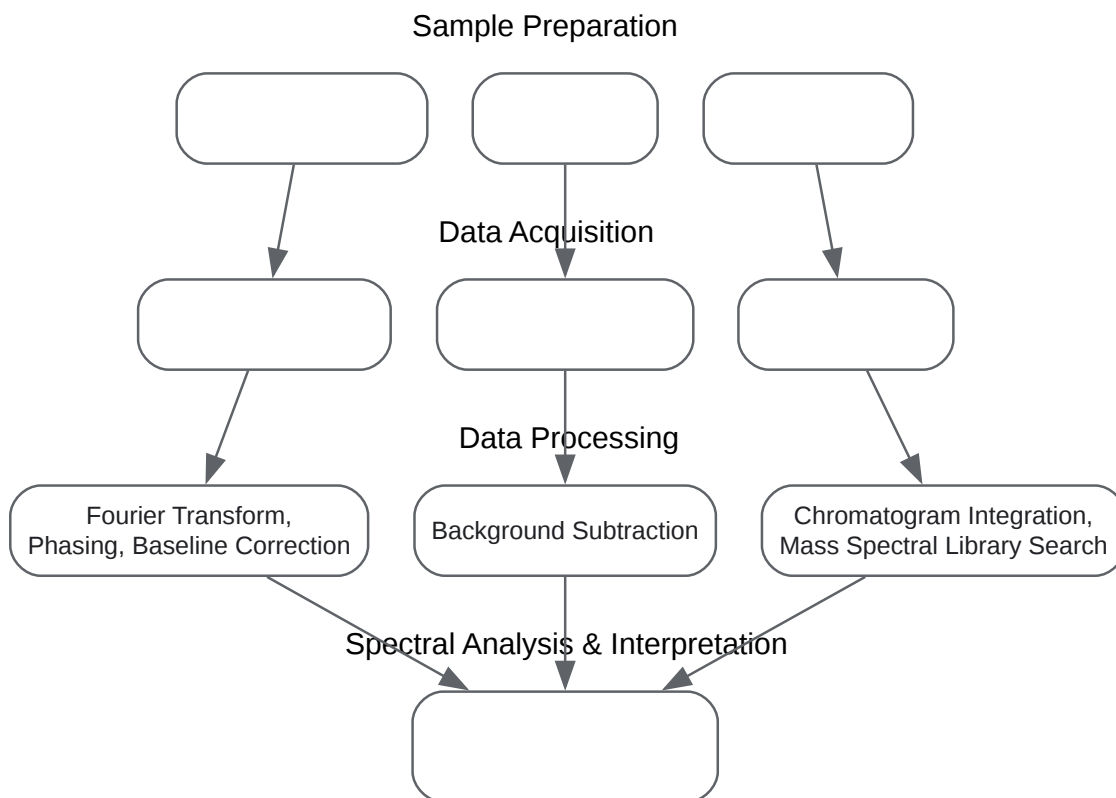
This technical guide provides a detailed overview of the spectroscopic data for **(R)-3-Methylmorpholine**, a key chiral intermediate in organic synthesis and drug development. The following sections present nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with generalized experimental protocols for their acquisition.

Molecular Structure

(R)-3-Methylmorpholine is a heterocyclic compound with the molecular formula $C_5H_{11}NO$. The morpholine ring adopts a chair conformation, with the methyl group at the 3-position in an equatorial or axial orientation. The structure and atom numbering scheme, crucial for the interpretation of NMR data, are depicted below.

Molecular Structure of 3-Methylmorpholine





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